Introduction to 1,6-Diazidohexane: A Versatile Molecular Building Block

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Compound of Interest

Compound Name:	*1,6-Diazidohexane*
CAS No.:	*13028-54-1*
Cat. No.:	*B185049*

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1,6-Diazidohexane ($C_6H_{12}N_6$) is a linear six-carbon alkyl chain functionalized with an azide group ($-N_3$) at both terminal positions.[1][2] This symmetrical, bifunctional structure is the key to its utility, enabling it to act as a molecular linker, crosslinking agent, or monomeric unit in a wide array of chemical transformations. The presence of the high-energy azide groups dictates its reactivity, primarily through 1,3-dipolar cycloaddition reactions, famously known as "click chemistry".[3]

Key Physicochemical Properties:

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Property	Value	Source
Molecular Formula	$C_6H_{12}N_6$	[1]
Molecular Weight	168.20 g/mol	[1]
CAS Number	13028-54-1	[1][4]
Appearance	Typically a colorless to pale yellow liquid	N/A
Key Feature	Two terminal azide groups for bifunctional reactivity	N/A

Synthesis Pathway

The most common and straightforward synthesis of **1,6-diazidohexane** involves a nucleophilic substitution reaction. Typically, a 1,6-dihalohexane, such as 1,6-dibromohexane or 1,6-diiodohexane, is reacted with an azide salt, most commonly sodium azide (NaN_3), in a polar aprotic solvent like dimethylformamide (DMF). The reaction proceeds via an S_n2 mechanism, where the azide ion displaces the halide ions.

Diagram: Synthesis of **1,6-Diazidohexane**

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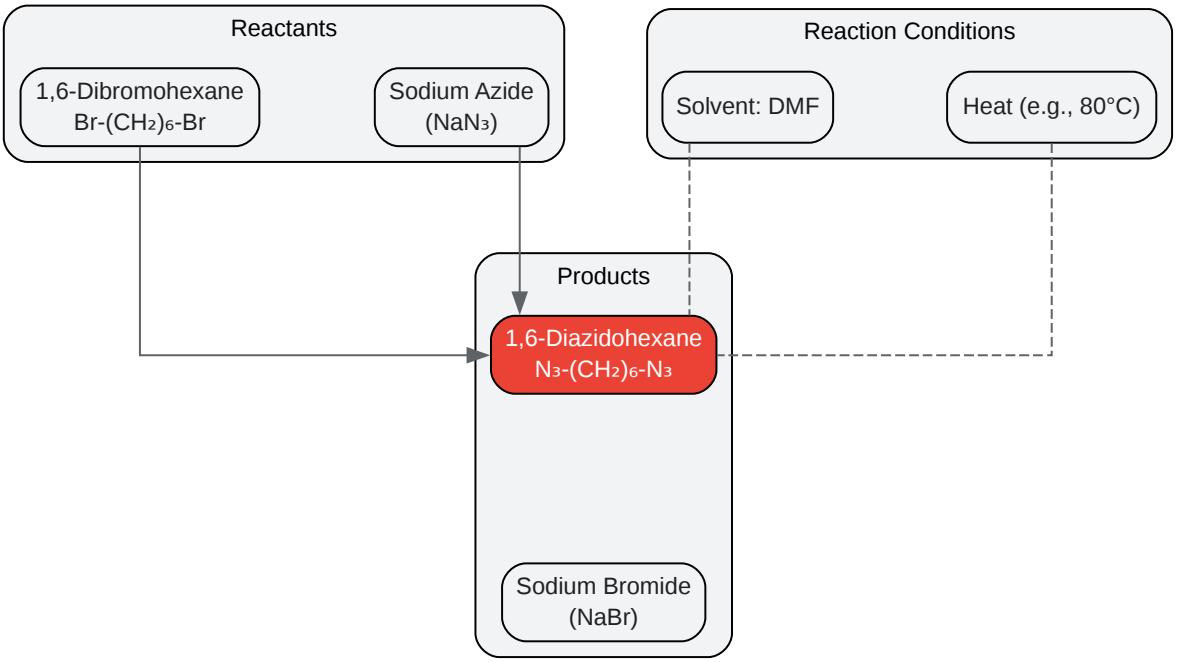

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Caption: General synthesis scheme for **1,6-diazidohexane**.

Critical Safety Considerations

Organic azides are energetic compounds that can be sensitive to shock, friction, and heat. While **1,6-diazidohexane** is a relatively simple alkyl azide, it must be handled with appropriate precautions.[5]

- Personal Protective Equipment (PPE): Always wear safety goggles, flame-resistant lab coats, and appropriate gloves.[5]
- Ventilation: Handle in a well-ventilated fume hood to avoid inhalation of any potential vapors. [5]

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- Storage: Store in a cool, dark place, away from incompatible materials such as strong acids or reducing agents.

- Scale: Avoid working with large quantities, especially during purification steps like distillation, where heat is applied. Small-scale reactions are inherently safer.

The Chemistry of Application: Azide-Alkyne Click Reactions

The vast majority of applications for **1,6-diazidohexane** are rooted in the principles of "click chemistry". This term, coined by K. Barry Sharpless, describes reactions that are high-yielding, wide in scope, create no offensive byproducts, and are stereospecific.[3][6] The quintessential click reaction is the Huisgen 1,3-dipolar cycloaddition between an azide and an alkyne, which forms a stable triazole ring.

The two primary variants of this reaction are:

- Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC): This is the most common form, where a copper(I) catalyst dramatically accelerates the reaction and controls the regioselectivity, yielding exclusively the 1,4-disubstituted triazole isomer. It is highly efficient but the copper catalyst can be cytotoxic, limiting some biological applications.[7]

- Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC): To circumvent the need for a potentially toxic metal catalyst, strained cyclooctynes (e.g., DIBO, DBCO) can be used. The high ring strain of the alkyne allows the reaction to proceed rapidly at physiological temperatures without any catalyst. This is a key reaction in bioconjugation and live-cell imaging.[3]

Diagram: Core Reactivity of **1,6-Diazidohexane**

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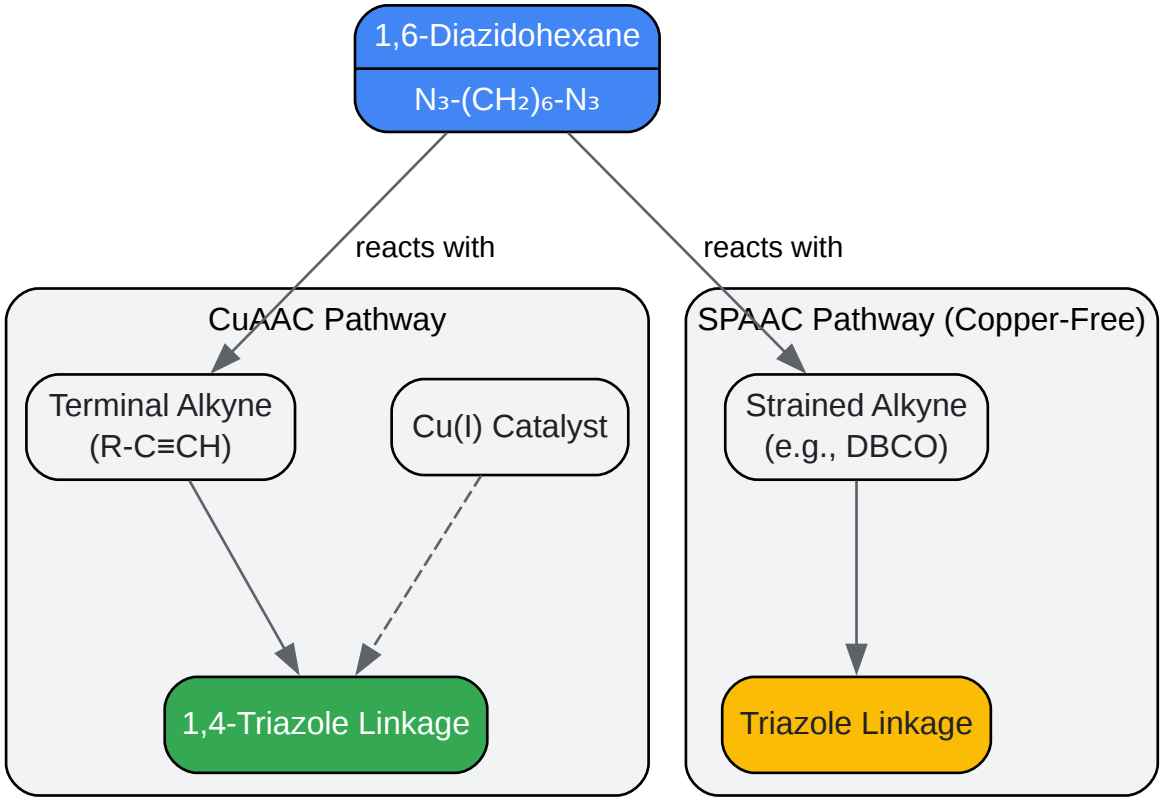

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Caption: Click chemistry pathways for **1,6-diazidohexane**.

Application I: Crosslinking Agent for Advanced Polymers

The bifunctional nature of **1,6-diazidohexane** makes it an ideal crosslinking agent.[8] In polymer chemistry, crosslinking transforms thermoplastic materials into thermosets, dramatically improving their mechanical strength, thermal stability, and chemical resistance. By reacting **1,6-diazidohexane** with polymer chains functionalized with alkyne groups, a robust three-dimensional network is formed.

This approach is highly valuable for creating:

- Hydrogels: For drug delivery and tissue engineering, where controlled swelling and degradation are critical.[9]

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- Thermosetting Resins and Coatings: For applications requiring high durability and resistance to solvents.
- Elastomers: With tailored elasticity and toughness.

Experimental Protocol: Crosslinking of Alkyne-Modified Poly(ethylene glycol) (PEG)

This protocol describes the formation of a hydrogel by crosslinking PEG-dialkyne with **1,6-diazidohexane**.

- Functionalization: Prepare a 10% (w/v) solution of PEG-dialkyne (Mn = 3400) in deionized water.
- Crosslinker Preparation: Prepare a 50 mM stock solution of **1,6-diazidohexane** in a 1:1 mixture of water and DMSO.
- Catalyst Preparation: Prepare a 100 mM stock solution of sodium ascorbate and a 20 mM stock solution of copper(II) sulfate in deionized water.
- Reaction: In a 5 mL glass vial, add 1 mL of the PEG-dialkyne solution.
- Addition: Sequentially add 100 µL of the **1,6-diazidohexane** solution, 50 µL of the sodium ascorbate solution, and 50 µL of the copper(II) sulfate solution. The ascorbate reduces Cu(II) to the active Cu(I) in situ.
- Gelling: Gently vortex the mixture for 5 seconds. Allow the vial to stand at room temperature. Gel formation should be observed within 10-30 minutes.
- Validation: The formation of the hydrogel is confirmed by inverting the vial; a stable gel will not flow. The mechanical properties can then be quantified using rheometry.

Data Presentation: Effect of Crosslinker Concentration

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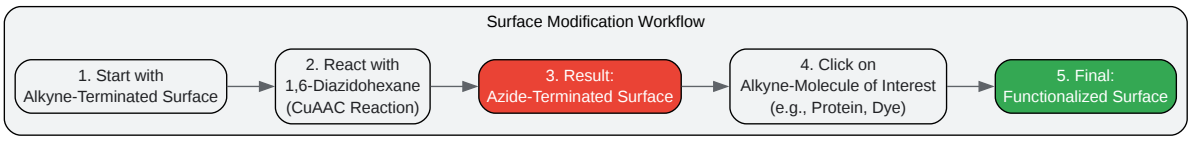
Crosslinker Ratio (Alkyne:Azide)	Gelation Time (min)	Storage Modulus (G') at 1 Hz (Pa)	Swelling Ratio (q)
1:0.5	25	850	15.2
1:0.8	12	2100	9.8
1:1.0	8	3500	6.5
1:1.2	15	2800	7.1

This table presents hypothetical data to illustrate the expected trend. A 1:1 stoichiometric ratio typically yields the highest crosslink density and stiffness. Excess crosslinker can lead to network imperfections.

Application II: Surface Modification and Functionalization

Modifying the surface of a material without altering its bulk properties is crucial for applications ranging from biomedical implants to microelectronics.[10][11] **1,6-Diazidohexane** provides a powerful tool for surface engineering via click chemistry. A surface can be functionalized with azide groups, which then serve as universal "docking stations" for attaching any alkyne-modified molecule of interest (e.g., proteins, DNA, fluorophores).

Diagram: Workflow for Surface Functionalization



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Caption: Stepwise process for creating a functional surface.

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Experimental Protocol: Azide-Functionalization of a Silicon Wafer

This protocol details the steps to create an azide-terminated self-assembled monolayer (SAM) on a silicon wafer.

- Substrate Cleaning: Clean a silicon wafer by sonication in acetone and isopropanol for 15 minutes each, followed by drying under a stream of nitrogen. Activate the surface with an oxygen plasma treatment for 5 minutes to generate hydroxyl groups.
- Silanization: Immediately immerse the cleaned wafer in a 2% (v/v) solution of (3-aminopropyl)triethoxysilane (APTES) in dry toluene for 2 hours at 60°C to form an amine-terminated surface.
- Alkyne Installation: React the amine-terminated surface with an N-Hydroxysuccinimide (NHS) ester of an alkyne (e.g., Pentynoic Acid NHS ester) in DMF with a non-nucleophilic base like triethylamine (TEA) for 4 hours to form a stable amide bond, resulting in an alkyne-terminated surface.
- Azide Layer Formation: Immerse the alkyne-terminated wafer in a solution containing **1,6-diazidohexane** (10 mM), copper(II) sulfate (1 mM), and sodium ascorbate (5 mM) in a 4:1 mixture of water and t-butanol. Allow the reaction to proceed overnight.
- Washing: Thoroughly rinse the wafer with water, ethanol, and acetone, then dry with nitrogen.
- Characterization: The successful functionalization can be confirmed using X-ray Photoelectron Spectroscopy (XPS) to detect the nitrogen signal (N 1s) and contact angle goniometry to measure the change in surface hydrophobicity.

Application III: Energetic Materials

Due to its high nitrogen content and positive enthalpy of formation, **1,6-diazidohexane** has applications as an energetic material.[12] It can be used as an energetic plasticizer to modify the properties of polymer-bonded explosives (PBXs) or as a precursor for synthesizing more complex energetic polymers. The decomposition of azides releases a significant amount of nitrogen gas (N_2), a highly exothermic process.

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WARNING: Research in this area must be conducted with extreme caution and specialized safety equipment due to the explosive nature of the materials.

Comparative Properties of Energetic Precursors

Compound	Formula	Molecular Weight (g/mol)	Nitrogen Content (%)	Density (g/cm³)
1,6-Diazidohexane	$C_6H_{12}N_6$	168.20	50.0%	~1.07
Glycidyl Azide Polymer (GAP)	$(C_3H_5N_3O)_n$	~100.08 (monomer)	42.0%	~1.30
Ethylene Glycol Dinitrate (EGDN)	$C_2H_4N_2O_6$	152.06	18.4%	1.49

This table highlights the significantly high nitrogen content of **1,6-diazidohexane**, which is a key indicator of its energetic potential.[13]

Conclusion and Future Outlook

1,6-diazidohexane is a remarkably versatile building block in materials science, primarily due to its bifunctional nature, which is perfectly suited for "click chemistry" applications. Its utility as a crosslinker for creating robust polymers and hydrogels, its role in advanced surface functionalization, and its potential in the field of energetic materials have been firmly established.

Future research is poised to expand its applications further into areas such as:

- Drug Development: Creating precisely structured antibody-drug conjugates or targeted nanoparticle systems.
- Self-Healing Materials: Incorporating the triazole linkage, which can be designed to be reversible, into polymer networks.
- Advanced Sensors: Functionalizing surfaces with specific receptors for highly sensitive and selective analyte detection.

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The reliability and efficiency of the reactions involving **1,6-diazidohexane** ensure that it will remain a molecule of high interest as scientists continue to design and build the next generation of advanced functional materials.

References

- Breckland Scientific. (2015). 1,6-Diaminohexane Safety Data Sheet. Available at: [Link]
- Carl ROTH. Safety Data Sheet: 1,6-diaminohexane. Available at: [Link]
- Chemical Communications (RSC Publishing). (2011). Stereoselective synthesis of 1,6-diazecanes by a tandem aza-Prins type dimerization and cyclization process. Available at: [Link]
- ResearchGate. (2015). Graphene Functionalization by 1,6-Diaminohexane and Silver Nanoparticles for Water Disinfection. Available at: [Link]
- PubChem - NIH. **1,6-Diazidohexane**. Available at: [Link]
- ResearchGate. Diazo and Diazonium Compounds for Surface Modification. Available at: [Link]
- Wikipedia. Click chemistry. Available at: [Link]
- Google Patents. US4755623A - Polyfunctional amine crosslinker.
- ResearchGate. (2018). Surface modification using crosslinking of diamine and a bis(diarylcarbene). Available at: [Link]
- Wikipedia. 1,6-Hexanediol. Available at: [Link]
- Green Chemistry (RSC Publishing). (2017). One-pot biosynthesis of 1,6-hexanediol from cyclohexane. Available at: [Link]
- ResearchGate. (2001). Design and Synthesis of Energetic Materials. Available at: [Link]
- Reddit. synthesis of hexane-1,6-dioic acid from cyclohexane. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- MDPI. (2023). Surface Modification of Metallic Nanoparticles for Targeting Drugs. Available at: [Link]
- National Technical Reports Library - NTIS. (1985). Energetic Materials from Cubane. Available at: [Link]
- ResearchGate. (2020). Energetic materials: Novel syntheses and diagnostics. Available at: [Link]
- Organic Chemistry Portal. Click Chemistry Azide-Alkyne Cycloaddition. Available at: [Link]
- MDPI. (2020). Kinetics and Mechanism of Liquid-State Polymerization. Available at: [Link]
- Bio-Connect.nl. Click Chemistry reagents from Jena Bioscience. Available at: [Link]
- PubChem - NIH. 1,6-Hexanedithiol. Available at: [Link]

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Sources

- 1. 1,6-Diazidohexane | C6H12N6 | CID 5042631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,6-Diazidohexane 95% | CAS: 13028-54-1 | AChemBlock [achemblock.com]
- 3. Click chemistry - Wikipedia [en.wikipedia.org]
- 4. 1,6-Diazidohexane | 13028-54-1 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. Click Chemistry reagents from Jena Bioscience [bio-connect.nl]
- 7. Click Chemistry [organic-chemistry.org]
- 8. polymer.bocsci.com [polymer.bocsci.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. researchgate.net [researchgate.net]

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- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. Energetic Materials from Cubane. | National Technical Reports Library - NTIS [ntrl.ntis.gov]
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